

# Beclometasone dipropionate monohydrate chemical structure and properties

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## Compound of Interest

Compound Name: *Beclometasone dipropionate monohydrate*

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## Beclometasone Dipropionate Monohydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Beclometasone dipropionate is a potent, second-generation synthetic glucocorticoid.<sup>[1]</sup> It is widely utilized for its anti-inflammatory and vasoconstrictive effects in the management of chronic inflammatory conditions such as asthma and allergic rhinitis.<sup>[1]</sup> This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and mechanism of action of **beclometasone dipropionate monohydrate**, tailored for professionals in research and drug development.

### Chemical Structure and Identification

**Beclometasone dipropionate monohydrate** is the monohydrate form of beclometasone dipropionate. Its chemical structure is characterized by a pregnane steroid skeleton with specific substitutions that confer its potent glucocorticoid activity.

IUPAC Name: [2-[(8S,9R,10S,11S,13S,14S,16S,17R)-9-chloro-11-hydroxy-10,13,16-trimethyl-3-oxo-17-propanoyloxy-6,7,8,11,12,14,15,16-octahydrocyclopenta[a]phenanthren-17-yl]-2-oxoethyl] propanoate;hydrate

Chemical Formula:  $C_{28}H_{39}ClO_8$

Molecular Weight: 539.06 g/mol

CAS Number: 77011-63-3

Synonyms: Beconase AQ, Beclometasone dipropionate (monohydrate)

## Physicochemical Properties

The physicochemical properties of **beclometasone dipropionate monohydrate** are critical for its formulation, delivery, and pharmacokinetic profile. A summary of these properties is presented in the table below.

Property	Value	Reference
Appearance	White or almost white crystalline powder	[2]
Melting Point	117-120 °C	[2][3][4][5]
Solubility		
in Water	Practically insoluble (reported as 2.1 µg/mL)	[6][7]
in Ethanol (96%)	Sparingly soluble	[8]
in Acetone	Freely soluble	[8]
Specific Optical Rotation	+108° to +115° (dried substance)	[8]
pKa	13.6	[2][4]

## Experimental Protocols

Detailed methodologies are crucial for the accurate characterization of **beclometasone dipropionate monohydrate**. The following sections outline key experimental protocols.

## Determination of Melting Point

The melting range of **beclometasone dipropionate monohydrate** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, representative sample of the crystalline powder is packed into a capillary tube.
- The capillary tube is placed in a calibrated melting point apparatus.
- The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.

## Determination of Solubility (Shake-Flask Method)

The shake-flask method is a common technique for determining the equilibrium solubility of a compound.

Methodology:

- An excess amount of **beclometasone dipropionate monohydrate** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- The flask is agitated at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The suspension is then filtered to remove the undissolved solid.
- The concentration of the dissolved **beclometasone dipropionate monohydrate** in the filtrate is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).

## High-Performance Liquid Chromatography (HPLC) for Assay and Purity

HPLC is a robust method for determining the potency and purity of **beclometasone dipropionate monohydrate**.

Methodology:

- Chromatographic System: A liquid chromatograph equipped with a UV detector and a suitable data acquisition system.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[2][4]
- Mobile Phase: A mixture of methanol and water (e.g., 85:15 v/v) is commonly used.[2][4]
- Flow Rate: Typically 1.0 mL/min.[2][4]
- Detection Wavelength: 254 nm.[2][4]
- Preparation of Standard Solution: A known concentration of **beclometasone dipropionate monohydrate** reference standard is prepared in the mobile phase.
- Preparation of Sample Solution: A known amount of the sample is dissolved in the mobile phase to achieve a similar concentration as the standard solution.
- Procedure: Equal volumes of the standard and sample solutions are injected into the chromatograph. The peak areas are recorded, and the content of **beclometasone dipropionate monohydrate** in the sample is calculated by comparing the peak areas.

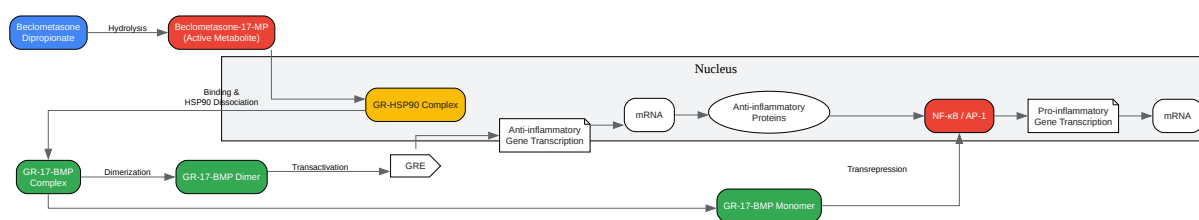
## Mechanism of Action: Glucocorticoid Receptor Signaling

Beclometasone dipropionate is a prodrug that is rapidly hydrolyzed to its active metabolite, beclometasone-17-monopropionate (17-BMP), which has a high affinity for the glucocorticoid receptor (GR).[1] The binding of 17-BMP to the cytoplasmic GR initiates a signaling cascade that ultimately leads to the modulation of gene expression.

The anti-inflammatory effects of glucocorticoids are primarily mediated through two main genomic mechanisms: transactivation and transrepression.[9][10]

- **Transactivation:** The activated GR dimerizes and binds to specific DNA sequences known as glucocorticoid response elements (GREs) in the promoter regions of target genes, leading to the increased transcription of anti-inflammatory proteins like annexin A1 and mitogen-activated protein kinase phosphatase-1 (MKP-1).[9]
- **Transrepression:** The activated GR monomer can interact with and inhibit the activity of pro-inflammatory transcription factors, such as nuclear factor-kappa B (NF-κB) and activator protein-1 (AP-1), thereby suppressing the expression of pro-inflammatory genes, including those for cytokines, chemokines, and adhesion molecules.[9]

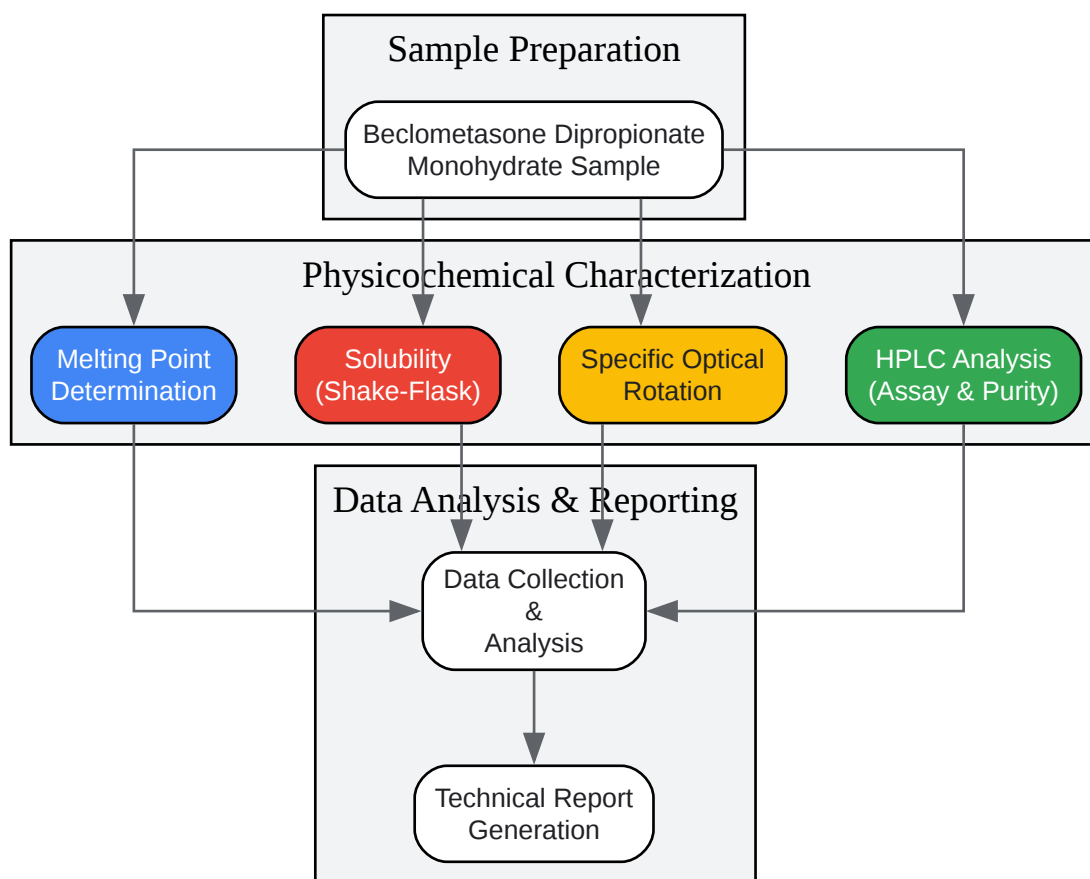
The following diagram illustrates the generalized glucocorticoid receptor signaling pathway.



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Caption: Glucocorticoid Receptor Signaling Pathway.

The following diagram illustrates a typical experimental workflow for the physicochemical characterization of **beclometasone dipropionate monohydrate**.



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Caption: Physicochemical Characterization Workflow.

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, physicochemical properties, and mechanism of action of **beclometasone dipropionate monohydrate**. The presented data and experimental protocols offer a valuable resource for researchers, scientists, and drug development professionals working with this important glucocorticoid. A thorough understanding of these fundamental characteristics is essential for the development of safe, effective, and high-quality pharmaceutical products containing **beclometasone dipropionate monohydrate**.

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